

A Comparative Guide to CDK12 Inhibitors: Cdk12-IN-4 vs. SR-4835

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Compound of Interest

Compound Name: Cdk12-IN-4

Cat. No.: B11930915

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the selectivity and potency of two prominent Cyclin-Dependent Kinase 12 (CDK12) inhibitors: **Cdk12-IN-4** and SR-4835. The information is supported by experimental data to aid in the selection of the appropriate tool compound for research and development.

Cyclin-Dependent Kinase 12 (CDK12), in complex with its partner Cyclin K, plays a crucial role in the regulation of gene transcription. It phosphorylates the C-terminal domain (CTD) of RNA Polymerase II, a process essential for transcription elongation and the expression of long genes, including many critical components of the DNA Damage Response (DDR) pathway. Consequently, inhibiting CDK12 has emerged as a promising therapeutic strategy in oncology, particularly for cancers with specific genetic vulnerabilities. This guide focuses on a direct comparison of two small molecule inhibitors, **Cdk12-IN-4** and SR-4835, to delineate their respective biochemical and cellular profiles.

Data Presentation: Potency and Selectivity

The potency and selectivity of a chemical probe are paramount for its utility in research and as a potential therapeutic. The following tables summarize the quantitative data for **Cdk12-IN-4** and SR-4835.

Table 1: Potency of Cdk12-IN-4 and SR-4835

Compound	Target	Assay Type	Potency (IC50 / Kd)	Cellular Potency (IC50)	Cell Line
Cdk12-IN-4	CDK12	Biochemical (High ATP, 2 mM)	641 nM	0.535 nM (Antiproliferative)	MDA-MB-231
	0.626 nM (BRCA1 mRNA inh.)	MDA-MB-231			
	2.43 nM (Antiproliferative)	CAL-120			
SR-4835	CDK12	Biochemical (ADP-Glo)	99 nM	58 nM (Antiproliferative)	A375
CDK12	Binding (DiscoverX)	98 nM			
CDK13	Biochemical	4.9 nM			

Note: The potency of **Cdk12-IN-4** was determined under high ATP conditions, which can result in higher IC50 values compared to assays run at lower, physiological ATP concentrations.

Table 2: Selectivity Profile of Cdk12-IN-4 and SR-4835

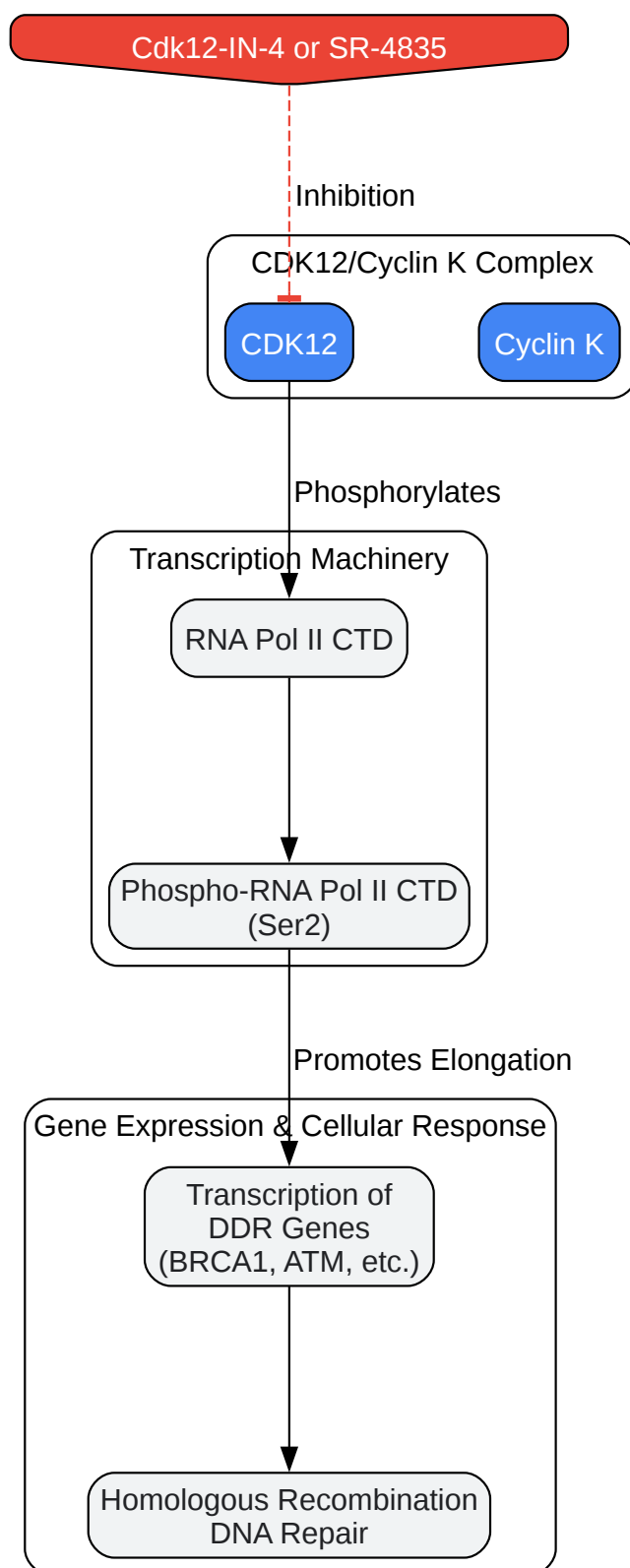
Compound	Selectivity Assessment	Results
Cdk12-IN-4	Limited Panel (High ATP)	No effect on CDK2/Cyclin E (IC ₅₀ > 20 μM) and CDK9/Cyclin T1 (IC ₅₀ > 20 μM)[1].
SR-4835	Kinome Panel (>450 kinases)	Highly selective for CDK12/CDK13[2]. Weak off-target affinity for GSK3B (K _d = 810 nM), GSK3A (K _d = 1.2 μM), and CDK6 (K _d = 5.1 μM). 10-fold lower potency for CDK10[2][3].

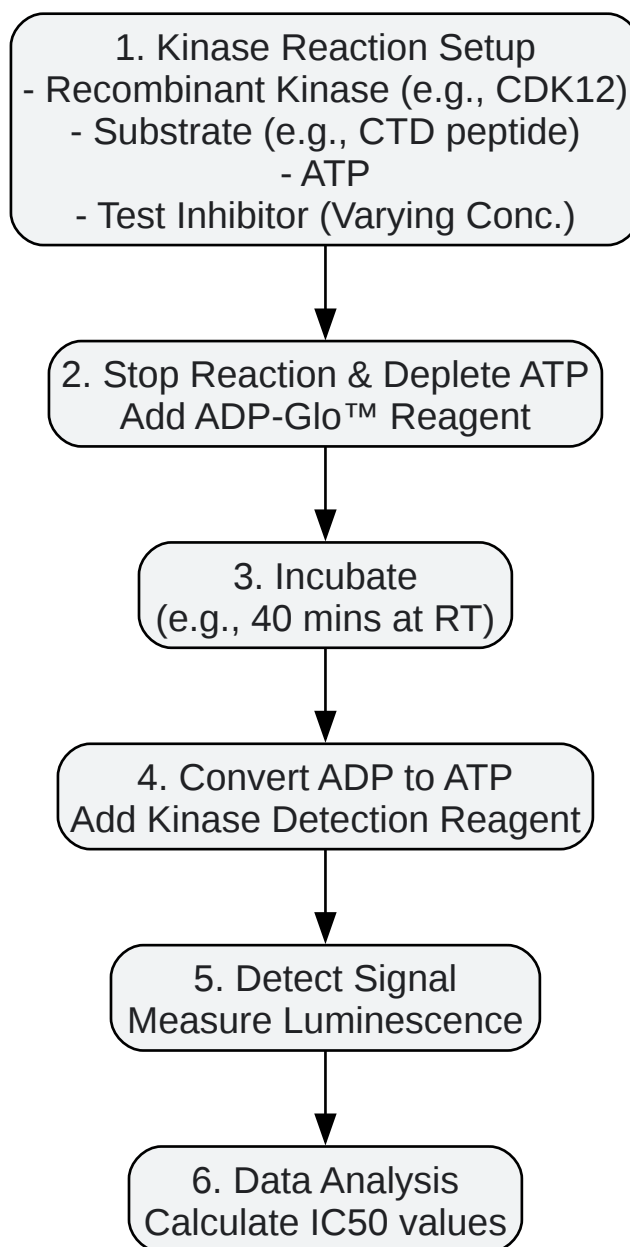
SR-4835 demonstrates a well-characterized and high degree of selectivity across a broad kinase panel. It is a potent dual inhibitor of the highly homologous CDK12 and CDK13 kinases[4][5]. In contrast, the publicly available selectivity data for **Cdk12-IN-4** is more limited, though it shows specificity against the closely related transcriptional kinase CDK9 and the cell cycle kinase CDK2[1].

A key differentiator in the mechanism of action is that SR-4835 not only acts as an ATP-competitive inhibitor but also functions as a "molecular glue"[6]. It promotes the formation of a ternary complex between CDK12-Cyclin K and the DDB1-CUL4-RBX1 E3 ubiquitin ligase, leading to the proteasomal degradation of Cyclin K[6][7]. This dual mechanism may contribute to its potent cellular activity.

Signaling Pathways and Experimental Workflows

To visualize the biological context and experimental basis of these findings, the following diagrams are provided.





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